

Application Note: High-Purity Synthesis of (2,6-Dimethyl-3-nitrophenyl)methanol

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Compound of Interest

Compound Name: (2,6-Dimethyl-3-nitrophenyl)methanol

CAS No.: 82617-29-6

Cat. No.: B3025556

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Abstract & Strategic Overview

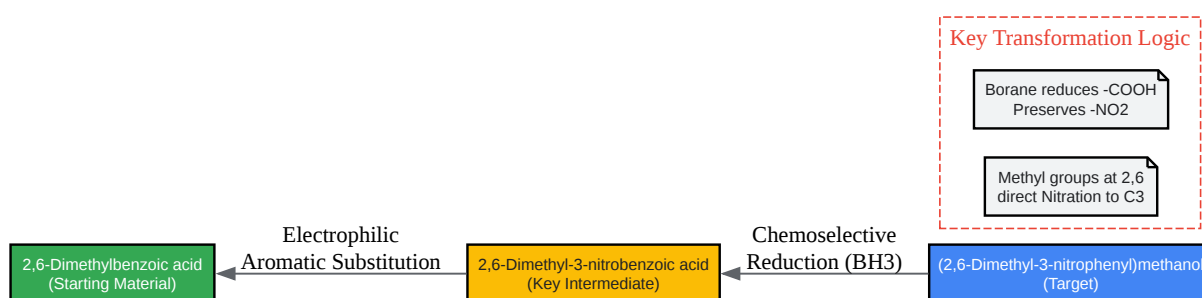
(2,6-Dimethyl-3-nitrophenyl)methanol (CAS 82617-29-6) is a critical benzyl alcohol intermediate used in the synthesis of functionalized aromatics and pharmaceutical pharmacophores.[1] Its structural complexity arises from the dense substitution pattern on the benzene ring, which imposes significant steric constraints.

This protocol details a robust, two-stage synthesis starting from 2,6-dimethylbenzoic acid (a readily available m-xylene derivative). The route is designed to overcome two primary challenges:

- **Regiocontrol:** Directing the nitro group specifically to the 3-position in a sterically crowded system.
- **Chemoselectivity:** Reducing the carboxylic acid to a primary alcohol without compromising the reduction-sensitive nitro group.[1]

Retrosynthetic Logic

The synthesis relies on the synergistic directing effects of the methyl substituents to install the nitro group, followed by an electrophilic hydride reduction that discriminates between the carbonyl and nitro moieties.[1]



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Figure 1: Retrosynthetic strategy highlighting the disconnection approach and key chemical logic.

Experimental Protocols

Stage 1: Regioselective Nitration of 2,6-Dimethylbenzoic Acid

Objective: Install the nitro group at the 3-position.[1] **Mechanism:** The C1-carboxyl group is a meta-director.[1] The C2 and C6 methyl groups are ortho/para-directors. Position 3 is ortho to the C2-methyl, para to the C6-methyl, and meta to the carboxyl group. All directing effects synergistically favor substitution at C3.

Materials

- Substrate: 2,6-Dimethylbenzoic acid (MW: 150.17 g/mol)
- Reagents: Nitric Acid (fuming, >90%), Sulfuric Acid (conc. 98%)

- Solvent: Dichloromethane (DCM) for extraction (optional workup)

Protocol

- Preparation of Mixed Acid: In a 500 mL 3-neck round-bottom flask equipped with a thermometer and addition funnel, place 100 mL of concentrated H_2SO_4 . Cool to 0–5°C using an ice-salt bath.
- Substrate Dissolution: Slowly add 30.0 g (0.20 mol) of 2,6-dimethylbenzoic acid to the acid. Stir until fully dissolved or a fine suspension is formed.
- Nitration: Add a mixture of HNO_3 (14 mL, 1.1 eq) and H_2SO_4 (20 mL) dropwise over 45 minutes.
 - Critical Control Point: Maintain internal temperature below 10°C. Higher temperatures increase the risk of dinitration and oxidation of methyl groups.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 3 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 7:3) or HPLC.[\[2\]](#)
- Quench: Pour the reaction mixture slowly onto 500 g of crushed ice with vigorous stirring. The product will precipitate as a solid.
- Isolation: Filter the precipitate. Wash the filter cake with cold water (3 x 100 mL) until the filtrate is neutral (pH ~7).
- Purification: Recrystallize the crude solid from Ethanol/Water (9:1).
 - Yield Expectation: 85–90%
 - Product: 2,6-Dimethyl-3-nitrobenzoic acid.[\[3\]](#)

Stage 2: Chemoselective Reduction to Alcohol

Objective: Reduce -COOH to -CH₂OH while preserving the -NO₂ group.[\[1\]](#) Scientific Rationale: Lithium Aluminum Hydride (LiAlH_4) is too aggressive and will reduce the nitro group to an azo or amine species.[\[1\]](#) Sodium Borohydride (NaBH_4) is too mild to reduce carboxylic acids directly. Borane-THF (BH_3 [\[1\]](#)[\[3\]](#)·THF) is the reagent of choice; it coordinates to the carbonyl

oxygen (Lewis base), activating it for hydride transfer, but is kinetically slow to react with the electron-deficient nitro group.[1]

Materials

- Substrate: 2,6-Dimethyl-3-nitrobenzoic acid (from Stage 1)[1]
- Reagent: Borane-Tetrahydrofuran complex (BH_3 [1][3]·THF), 1.0 M solution[1][3]
- Solvent: Anhydrous THF
- Quench: Methanol, Water[4]

Protocol

- Setup: Flame-dry a 1 L 3-neck flask and cool under a stream of dry Argon or Nitrogen.
- Dissolution: Charge the flask with 2,6-dimethyl-3-nitrobenzoic acid (19.5 g, 0.10 mol) and anhydrous THF (200 mL). Stir to dissolve.
- Addition: Cool the solution to 0°C. Via a pressure-equalizing dropping funnel, add BH_3 ·THF (1.0 M, 150 mL, 1.5 eq) dropwise over 1 hour.
 - Caution: Hydrogen gas evolution will occur. Ensure proper venting.
- Reaction: After addition, remove the ice bath. Stir at room temperature for 1 hour, then heat to a gentle reflux (65°C) for 12–18 hours to ensure complete conversion.
- Quench (Critical): Cool the mixture to 0°C. Very slowly add Methanol (50 mL) to destroy excess borane and break down the borate ester intermediate. Significant gas evolution will occur.
- Workup: Concentrate the solvent under reduced pressure (Rotavap). Dissolve the residue in Ethyl Acetate (200 mL) and wash with:
 - 1M NaOH (2 x 50 mL) – removes unreacted acid.
 - Brine (1 x 50 mL).

- **Drying:** Dry the organic phase over anhydrous MgSO_4 , filter, and concentrate.
- **Final Purification:** The crude product is often pure enough. If necessary, purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).[1]

Data Presentation & Validation

Physicochemical Properties

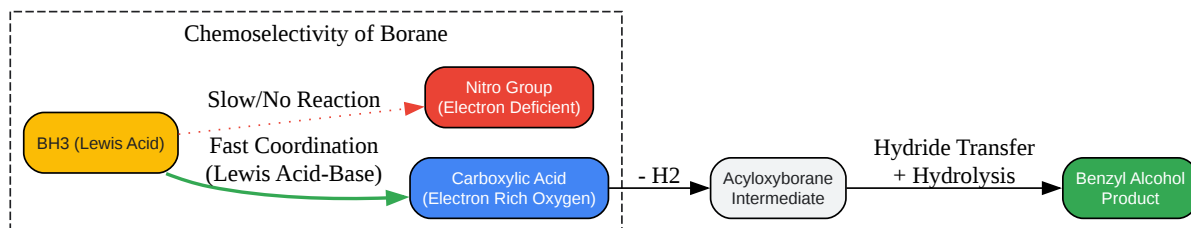
Property	Value	Notes
Appearance	Pale yellow crystalline solid	
Melting Point	86.5 – 88.5 °C	Consistent with literature [1]
Molecular Weight	181.19 g/mol	Formula: $\text{C}_9\text{H}_{11}\text{NO}_3$
Solubility	Soluble in MeOH, DCM, EtOAc	Poorly soluble in water

Spectral Validation (Expected Data)

- ^1H NMR (400 MHz, CDCl_3):
 - δ 2.45 (s, 3H, 2- CH_3)
 - δ 2.55 (s, 3H, 6- CH_3)
 - δ 4.80 (s, 2H, $-\text{CH}_2\text{OH}$)
 - δ 7.20 (d, 1H, Ar-H, C5)
 - δ 7.75 (d, 1H, Ar-H, C4)
 - Note: The aromatic protons show an AB system due to the 3,4,5,6 substitution pattern (H4 and H5 are adjacent).[1]

Mechanism & Pathway Visualization

The following diagram illustrates the chemoselective reduction mechanism, highlighting why Borane is superior to LiAlH_4 for this application.



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Figure 2: Mechanistic basis for the chemoselective reduction of the carboxylic acid in the presence of a nitro group.[1]

Safety & Handling

- **Energetic Materials:** Although **(2,6-dimethyl-3-nitrophenyl)methanol** is stable, the intermediate nitrobenzoic acid and the nitration reaction mixture are potentially energetic.[1] Never allow the nitration temperature to spike; thermal runaway can lead to explosive decomposition.
- **Borane Hazards:** BH₃·THF is pyrophoric and reacts violently with water. All transfers must be done under inert gas (Ar/N₂). Have a Class D fire extinguisher available.
- **Toxicology:** Nitro-aromatics are generally toxic and potential mutagens. Handle with double nitrile gloves and work in a fume hood.

References

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